

"Disperse Orange 62" dyeing kinetics compared to other azo dyes

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Compound of Interest

Compound Name: Disperse orange 62

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A Comparative Guide to the Dyeing Kinetics of Azo Disperse Dyes on Polyester

This guide provides a comparative analysis of the dyeing kinetics of selected azo disperse dyes on polyester fibers. The content is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the quantitative aspects of dye-fiber interactions. While this guide aims to compare **Disperse Orange 62**, a comprehensive search of available scientific literature did not yield specific quantitative kinetic and thermodynamic data for this particular dye. Therefore, to provide a valuable comparative framework, this guide presents detailed experimental data for other commercially significant azo disperse dyes: C.I. Disperse Orange 30, C.I. Disperse Blue 56, and C.I. Disperse Red 73. This information serves as a benchmark for understanding the dyeing performance of azo disperse dyes on polyester.

Data Presentation: Thermodynamic and Kinetic Parameters

The following tables summarize the key thermodynamic and kinetic parameters for the dyeing of polyester with C.I. Disperse Orange 30, C.I. Disperse Blue 56, and C.I. Disperse Red 73. These parameters are crucial for understanding the affinity of the dye for the fiber, the energy changes during dyeing, and the rate at which the dyeing process occurs.

Table 1: Thermodynamic Parameters of Dyeing for C.I. Disperse Orange 30 on Polyester^{[1][2]}

Temperature (°C)	Partition Coefficient (K)	Standard Affinity ($-\Delta\mu^\circ$) (kJ/mol)	Enthalpy Change (ΔH°) (kJ/mol)	Entropy Change (ΔS°) (J/mol·K)
110	68.52	16.58	-35.23	-58.96
120	59.83	16.32	-35.23	-58.96
130	52.17	16.09	-35.23	-58.96

Table 2: Kinetic Parameters of Dyeing for C.I. Disperse Orange 30 on Polyester[1][2]

Temperature (°C)	Diffusion Coefficient (D) ($\times 10^{-10}$ cm ² /s)	Activation Energy of Diffusion (Ea) (kJ/mol)
110	2.85	98.57
120	5.12	98.57
130	8.89	98.57

Table 3: Kinetic Parameters for Low-Temperature Dyeing of C.I. Disperse Blue 56 and C.I. Disperse Red 73 on Polyester with Auxiliaries

Dye	Auxiliary	Temperature (°C)	Exhaustion (%)	Activation Energy (Ea) (kcal/mol)
C.I. Disperse Blue 56	o-vanillin	95	97	59
C.I. Disperse Blue 56	coumarin	95	96	48
C.I. Disperse Red 73	o-vanillin	95	81	45
C.I. Disperse Red 73	coumarin	95	82	37

Note: The data for C.I. Disperse Blue 56 and C.I. Disperse Red 73 were obtained under specific low-temperature dyeing conditions using auxiliaries and may not be directly comparable to the high-temperature dyeing data for C.I. Disperse Orange 30.

Experimental Protocols

A detailed methodology is essential for reproducing and comparing dyeing kinetic studies. Below is a general experimental protocol for determining the thermodynamic and kinetic parameters of disperse dyeing on polyester fabric.

Protocol: Determination of Thermodynamic and Kinetic Parameters of Disperse Dyeing on Polyester

1. Materials and Equipment:

- Polyester fabric
- Disperse dye (e.g., **Disperse Orange 62**)
- Dispersing agent
- Acetic acid (for pH adjustment)
- Non-ionic surfactant (for scouring)
- High-temperature, high-pressure (HTHP) dyeing apparatus
- Spectrophotometer
- Thermostatically controlled water bath
- Magnetic stirrer and hot plate
- Standard laboratory glassware

2. Scouring of Polyester Fabric:

- Before dyeing, the polyester fabric is scoured to remove any impurities.

- The fabric is treated with a solution containing 2 g/L of a non-ionic surfactant at 60°C for 30 minutes.[\[1\]](#)

- After scouring, the fabric is thoroughly rinsed with deionized water and air-dried.

3. Dyeing Procedure:

- Dye baths are prepared with a specific concentration of the disperse dye, a dispersing agent (e.g., 1 g/L), and acetic acid to maintain a pH of 4.5-5.5.
- A known weight of the scoured polyester fabric is introduced into the dye bath, maintaining a specific liquor ratio (e.g., 1:50).
- The dyeing is carried out in an HTHP dyeing machine at different temperatures (e.g., 110°C, 120°C, and 130°C) for a time sufficient to reach equilibrium (typically 3-4 hours).[\[1\]](#)
- For kinetic studies, small fabric samples are removed from the dye bath at various time intervals (e.g., 15, 30, 60, 90, 120, 180, and 240 minutes).

4. Determination of Dye Concentration:

- The concentration of the dye in the dye bath at different time intervals is determined using a spectrophotometer at the wavelength of maximum absorbance (λ_{max}) of the dye.
- The amount of dye adsorbed by the fiber at time 't' (C_t) and at equilibrium (C_e) is calculated from the difference in the initial and final dye bath concentrations.

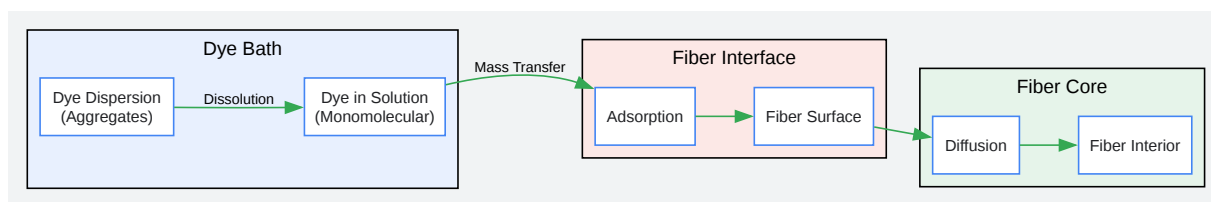
5. Calculation of Thermodynamic and Kinetic Parameters:

- Adsorption Isotherm: The relationship between the concentration of the dye in the fiber and the concentration of the dye in the bath at equilibrium is used to determine the adsorption isotherm model (e.g., Nernst, Langmuir, Freundlich). The Nernst isotherm is commonly observed for disperse dyes on polyester.[\[1\]](#)[\[2\]](#)
- Partition Coefficient (K): Calculated from the slope of the Nernst adsorption isotherm.
- Standard Affinity ($-\Delta\mu^\circ$): A measure of the tendency of the dye to move from the dye bath to the fiber, calculated from the partition coefficient.

- Enthalpy (ΔH°) and Entropy (ΔS°) of Dyeing: Determined from the variation of the partition coefficient with temperature using the van't Hoff equation.
- Diffusion Coefficient (D): Calculated using the Hill's equation or other relevant diffusion models from the kinetic data (dye uptake versus time).
- Activation Energy of Diffusion (E_a): Determined from the Arrhenius plot of the logarithm of the diffusion coefficient versus the reciprocal of the absolute temperature.

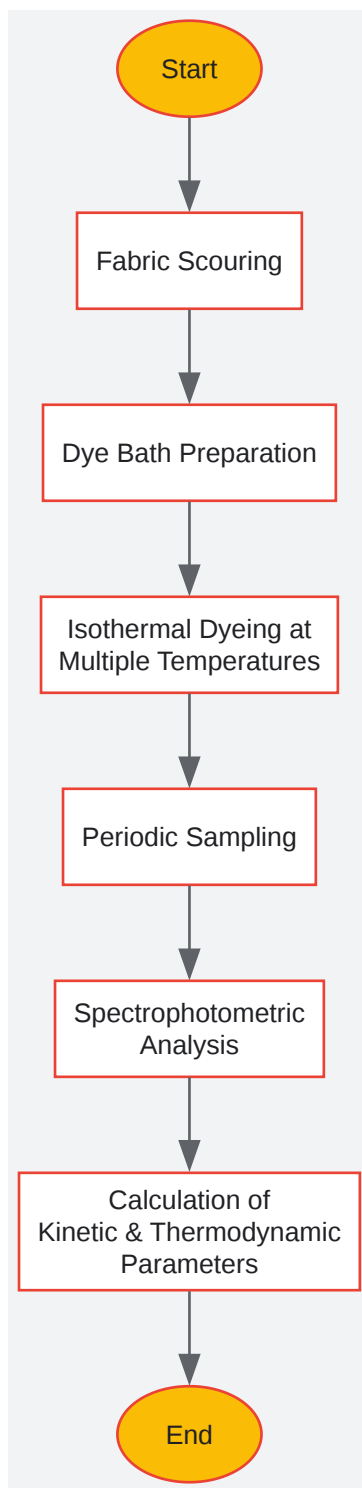
Visualizations

The following diagrams illustrate the logical relationships in dyeing kinetics and a typical experimental workflow for determining these parameters.



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Caption: Logical relationship of the disperse dyeing process on polyester.



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